

Commercial availability of Ethyl 3-chloro-2-hydroxypropanoate

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Compound of Interest

Compound Name: Ethyl 3-chloro-2-hydroxypropanoate
CAS No.: 40149-32-4
Cat. No.: B121824

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An In-Depth Technical Guide to the Commercial Availability and Application of Ethyl 3-chloro-2-hydroxypropanoate

For the modern researcher and drug development professional, access to specific, high-quality chemical intermediates is a cornerstone of innovation. **Ethyl 3-chloro-2-hydroxypropanoate** is one such chiral building block, a versatile synthon whose structural features—an ester, a hydroxyl group, and a chlorine atom—offer multiple points for synthetic modification. This guide provides a comprehensive overview of its commercial availability, plausible synthetic routes, applications, and critical safety protocols, grounded in the practical insights of a senior application scientist.

Chemical and Physical Properties

Understanding the fundamental properties of **Ethyl 3-chloro-2-hydroxypropanoate** is essential for its effective use in experimental design. The presence of a stereocenter at the C2 position means that the molecule can exist as different enantiomers, a critical consideration in pharmaceutical synthesis where specific stereochemistry is often required for biological activity.

Property	Value	Source(s)
CAS Number	40149-32-4	[1][2]
Molecular Formula	C ₅ H ₉ ClO ₃	[1]
Molecular Weight	152.58 g/mol	[1]
Boiling Point	~143 °C	
Density	~1.145 g/cm ³ (at 25 °C)	
Storage Temperature	2-8°C, under inert atmosphere	[1]
Purity (Typical)	≥98%	[1]

Commercial Sourcing and Availability

Ethyl 3-chloro-2-hydroxypropanoate is available from several specialized chemical suppliers who cater to the research and development sectors. When sourcing this compound, it is imperative to verify the specific CAS number and, if relevant, the enantiomeric purity required for the intended application, as related isomers are also commercially available.

Supplier	CAS Number	Typical Purity	Notes
BLD Pharm	40149-32-4	Not specified	Offers the product and notes the need for cold-chain transportation.[2]
Lab-Chemicals.Com	40149-32-4	98%	Specifies storage under an inert atmosphere at 2-8°C. [1]
Simson Pharma Limited	89490-41-5	Not specified	Listed as Ethyl 2-chloro-3-hydroxy butanoate, indicating potential structural isomer.
Sigma-Aldrich	623-72-3	95%	This CAS corresponds to Ethyl 3-hydroxypropanoate, a related but different compound.[3]
Thermo Scientific	623-71-2*	98%	This CAS corresponds to Ethyl 3-chloropropionate, a related but different compound.[4]

Note: The inclusion of related compounds highlights the importance of precise CAS number verification during procurement.

Synthetic Pathways and Methodologies

While direct, published protocols for **Ethyl 3-chloro-2-hydroxypropanoate** can be scarce, its synthesis can be logically derived from established organic chemistry principles. A plausible and efficient route involves the asymmetric reduction of a precursor ketone, a strategy widely employed for producing chiral hydroxyesters used in pharmaceutical manufacturing.[5][6][7]

Proposed Protocol: Biocatalytic Asymmetric Reduction

This protocol is based on well-documented methods for the synthesis of similar chiral halo-hydroxy esters, which prioritize high enantioselectivity and environmentally benign conditions. [6] The key is the use of a ketoreductase enzyme, either isolated or within whole microbial cells, to stereoselectively reduce the ketone group of a precursor like ethyl 3-chloro-2-oxopropanoate.

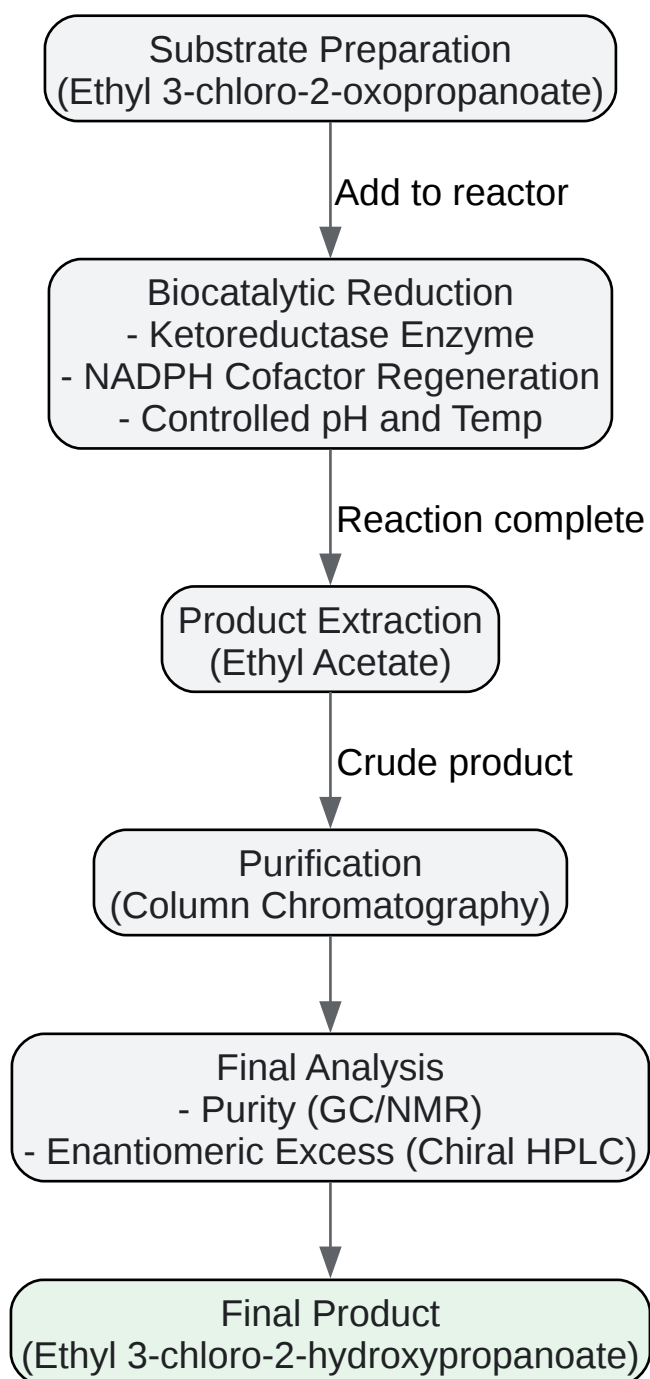
Materials and Equipment:

- Ethyl 3-chloro-2-oxopropanoate (Substrate)
- Recombinant *E. coli* expressing a suitable ketoreductase (or isolated enzyme)
- Glucose (for cofactor regeneration)
- NADP⁺/NADPH (Cofactor)
- Potassium phosphate buffer (pH ~6.5-7.0)
- Ethyl acetate (for extraction)
- Anhydrous sodium sulfate
- Reaction vessel with temperature and pH control
- Centrifuge
- Rotary evaporator
- Chiral HPLC or GC for analysis

Step-by-Step Methodology:

- **Biocatalyst Preparation:** Culture the recombinant microbial cells (e.g., *E. coli*) in a suitable growth medium until an optimal cell density is reached. Harvest the cells via centrifugation.
- **Reaction Setup:** In a temperature-controlled reaction vessel, prepare a buffered aqueous solution (e.g., 100 mM potassium phosphate, pH 6.5).

- **Addition of Reagents:** Suspend the harvested cells (or add the isolated enzyme) in the buffer. Add the substrate (ethyl 3-chloro-2-oxopropanoate), the cofactor (NADP⁺), and a co-substrate for cofactor regeneration (e.g., glucose). The use of a glucose/glucose dehydrogenase system or an isopropanol/alcohol dehydrogenase system is common for recycling the expensive NADPH cofactor.[5]
- **Reaction Execution:** Maintain the reaction at a controlled temperature (e.g., 30°C) with gentle agitation. Monitor the reaction progress by periodically taking samples and analyzing them via TLC or HPLC to track the disappearance of the starting material and the formation of the product.
- **Workup and Extraction:** Once the reaction reaches completion, terminate it by centrifuging to remove the cells. Extract the aqueous supernatant with an organic solvent such as ethyl acetate (3x volumes).
- **Purification:** Combine the organic extracts and dry over anhydrous sodium sulfate. Filter the drying agent and concentrate the solution under reduced pressure using a rotary evaporator to yield the crude product.
- **Final Purification and Analysis:** If necessary, purify the crude product further using column chromatography on silica gel. Confirm the purity and determine the enantiomeric excess (e.e.) of the final product using chiral HPLC or GC analysis.



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Caption: Workflow for the biocatalytic synthesis of **Ethyl 3-chloro-2-hydroxypropanoate**.

Applications in Drug Discovery and Development

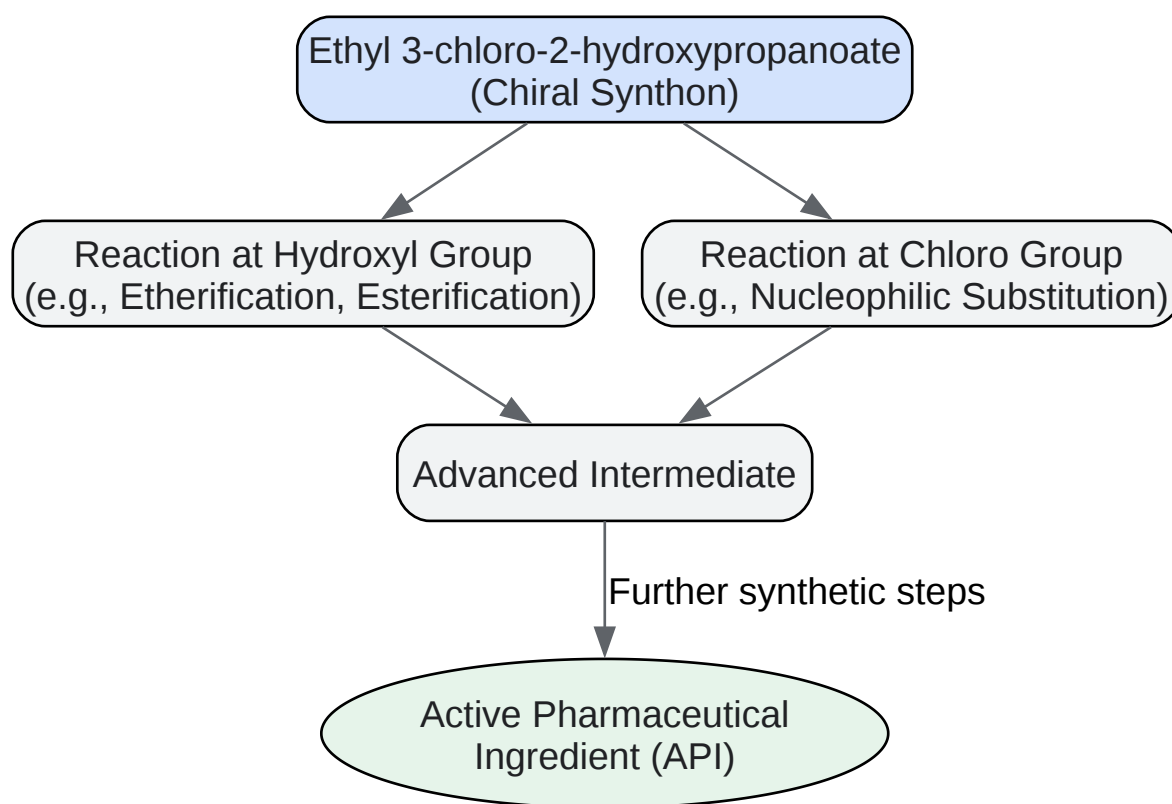
Halogenated chiral molecules are of immense interest in medicinal chemistry. The presence of a chlorine atom can significantly alter a molecule's pharmacokinetic properties, such as

lipophilicity and metabolic stability.[8] More than a quarter of all FDA-approved drugs contain at least one chlorine atom, underscoring the element's importance in drug design.[8]

Ethyl 3-chloro-2-hydroxypropanoate and its close structural relatives, like ethyl (S)-4-chloro-3-hydroxybutanoate, are valuable intermediates for synthesizing complex, biologically active molecules.[6][7] Their bifunctional nature (hydroxyl and chloro groups) allows for sequential, regioselective reactions to build molecular complexity.

Key Application Areas:

- **Chiral Building Blocks:** They serve as starting materials for multi-step syntheses of pharmaceutical ingredients. The (S)-enantiomer of ethyl 4-chloro-3-hydroxybutanoate, for instance, is a well-known precursor for the synthesis of statins.[6]
- **Synthesis of Heterocycles:** The reactive sites on the molecule make it a suitable precursor for constructing heterocyclic ring systems, which form the core of many drugs.[9]
- **Probes for Mechanistic Studies:** Researchers can use these synthons to create novel compounds for screening and to study enzyme-inhibitor interactions.



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Caption: Role as an intermediate in pharmaceutical synthesis.

Safety, Handling, and Storage

Proper handling of chlorinated organic compounds is critical. While a specific Safety Data Sheet (SDS) for **Ethyl 3-chloro-2-hydroxypropanoate** should always be consulted, data from structurally similar compounds provide a strong basis for safe handling procedures.[10][11]

- Hazard Identification: Compounds in this class are often classified as harmful if swallowed, in contact with skin, or if inhaled. They can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[10]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat.[12] All manipulations should be performed in a well-ventilated fume hood.
- Storage: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.[10][13] For long-term stability, storage at 2-8°C under an inert atmosphere (e.g., argon or nitrogen) is recommended.[1]
- In case of Exposure:
 - Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.[10]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[11]
 - Ingestion: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[10]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.

Conclusion

Ethyl 3-chloro-2-hydroxypropanoate represents a valuable and versatile chemical tool for the research and pharmaceutical industries. While sourcing requires careful attention to CAS numbers and isomeric purity, the compound is commercially available from specialized suppliers. Its utility as a chiral building block, underpinned by robust biocatalytic synthetic methods, ensures its continued relevance in the development of novel, complex molecules. Adherence to strict safety protocols is non-negotiable to ensure the well-being of laboratory personnel and the integrity of the research.

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